

Developing a laboratory standard operating procedure for Cloethocarb

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Compound of Interest

Compound Name: Cloethocarb

CAS No.: 51487-69-5

Cat. No.: B1669195

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Standard Operating Procedure for Laboratory Analysis of Cloethocarb

Scope and Applicability

This document provides a detailed standard operating procedure (SOP) for the safe handling, preparation, and analysis of **Cloethocarb** in a laboratory setting. This SOP is intended for researchers, scientists, and drug development professionals. The procedures outlined cover chemical properties, safety precautions, preparation of standards, sample preparation from soil and water matrices, and analytical determination using High-Performance Liquid Chromatography (HPLC) with UV detection and Gas Chromatography-Mass Spectrometry (GC-MS). Additionally, a protocol for an acetylcholinesterase inhibition assay is included to assess its biological activity.

Chemical Properties and Mechanism of Action

Cloethocarb is a carbamate insecticide. Its primary mode of action is the reversible inhibition of the acetylcholinesterase (AChE) enzyme. AChE is responsible for the hydrolysis of the

neurotransmitter acetylcholine in the synaptic cleft. By inhibiting AChE, **Cloethocarb** causes an accumulation of acetylcholine, leading to overstimulation of nerve impulses, which is fatal to insects. In mammals, it is highly toxic if ingested.

Table 1: Chemical and Physical Properties of **Cloethocarb**

Property	Value	Reference
IUPAC Name	[2-(2-chloro-1-methoxyethoxy)phenyl] N-methylcarbamate	
CAS Number	51487-69-5	
Molecular Formula	C11H14ClNO4	
Molecular Weight	259.68 g/mol	
Appearance	Technical material is typically a racemic mixture.	
Solubility	High aqueous solubility. Data on solubility in organic solvents is limited; however, based on the structure, moderate solubility is expected in polar organic solvents like methanol, acetone, and acetonitrile.	

Safety and Hazard Information

Cloethocarb is classified as highly toxic to mammals upon ingestion and is a potent acetylcholinesterase inhibitor. Appropriate personal protective equipment (PPE) must be worn at all times when handling this compound.

Table 2: GHS Hazard Classification for **Cloethocarb**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 1	H300: Fatal if swallowed

Source: Aggregated GHS information from ECHA C&L Inventory.

Safety Precautions:

- Always handle **Cloethocarb** in a certified chemical fume hood.
- Wear a lab coat, nitrile gloves (double-gloved recommended), and chemical safety goggles.
- Avoid inhalation of dust or aerosols.
- In case of accidental exposure, follow the first-aid measures outlined in the Safety Data Sheet (SDS). For ingestion, rapid gastric lavage should be performed. For skin contact, wash with soap and water.
- All waste materials containing **Cloethocarb** must be disposed of as hazardous waste according to institutional and local regulations.

Experimental Protocols

Preparation of Standard Solutions

Materials:

- **Cloethocarb** analytical standard
- HPLC-grade methanol, acetone, and acetonitrile
- Volumetric flasks (10 mL, 50 mL, 100 mL)
- Analytical balance
- Micropipettes

Procedure:

- Primary Stock Solution (1000 µg/mL):
 1. Accurately weigh 10 mg of **Cloethocarb** analytical standard into a 10 mL volumetric flask.
 2. Dissolve the compound in a small amount of methanol and then bring it to volume with methanol.
 3. Stopper the flask and sonicate for 10 minutes to ensure complete dissolution.
 4. Store the stock solution at 4°C in an amber glass vial.
- Working Standard Solutions:
 1. Prepare a series of working standard solutions by serial dilution of the primary stock solution with the appropriate solvent (e.g., methanol for HPLC analysis).
 2. For a 10 µg/mL working standard, pipette 1 mL of the 1000 µg/mL primary stock into a 100 mL volumetric flask and bring to volume with the solvent.
 3. Prepare calibration standards in the range of 0.1 - 10 µg/mL for analytical quantification.

Sample Preparation

Materials:

- Soil sample
- Acetonitrile
- Anhydrous magnesium sulfate (MgSO₄)
- Sodium chloride (NaCl)
- Centrifuge tubes (50 mL)
- Centrifuge
- Solid Phase Extraction (SPE) cartridges (e.g., C18)

Procedure:

- Weigh 10 g of the soil sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile to the tube.
- Vortex vigorously for 1 minute.
- Add 4 g of anhydrous MgSO_4 and 1 g of NaCl.
- Immediately vortex for 1 minute to prevent the formation of agglomerates.
- Centrifuge at 4000 rpm for 5 minutes.
- Transfer the supernatant (acetonitrile layer) to a clean tube.
- For cleanup, pass the extract through a C18 SPE cartridge.
- The eluate is ready for HPLC or GC-MS analysis.

Materials:

- Water sample
- Dichloromethane
- Separatory funnel
- Anhydrous sodium sulfate
- Rotary evaporator

Procedure:

- Measure 500 mL of the water sample into a 1 L separatory funnel.
- Add 50 mL of dichloromethane and shake vigorously for 2 minutes, periodically venting the pressure.

- Allow the layers to separate and collect the lower organic layer.
- Repeat the extraction twice more with fresh 50 mL portions of dichloromethane.
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Concentrate the extract to approximately 1 mL using a rotary evaporator at 35°C.
- The concentrated extract is ready for analysis.

Analytical Methods

Instrumentation:

- HPLC system with a UV detector
- C18 reversed-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size)
- Autosampler

Table 3: Proposed HPLC-UV Parameters for **Cloethocarb** Analysis

Parameter	Condition
Mobile Phase	Acetonitrile:Water (60:40, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	20 µL
UV Detection Wavelength	270 nm (estimated based on chromophores)
Run Time	10 minutes

Instrumentation:

- Gas chromatograph with a mass selective detector
- Capillary column (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 µm film thickness)

- Split/splitless injector

Table 4: Proposed GC-MS Parameters for **Cloethocarb** Analysis

Parameter	Condition
Injector Temperature	250°C
Injection Mode	Splitless
Carrier Gas	Helium at a constant flow of 1.2 mL/min
Oven Temperature Program	Initial 100°C for 1 min, ramp at 15°C/min to 280°C, hold for 5 min
MS Transfer Line Temp	280°C
Ion Source Temperature	230°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	50-350 m/z

Acetylcholinesterase Inhibition Assay (Ellman's Method)

This colorimetric assay measures the activity of AChE and its inhibition by **Cloethocarb**.

Materials:

- Acetylcholinesterase (AChE) from electric eel
- Acetylthiocholine iodide (ATCI)
- 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB)
- Phosphate buffer (pH 8.0)
- 96-well microplate
- Microplate reader

Procedure:

- Prepare solutions of AChE, ATCI, and DTNB in phosphate buffer.
- In a 96-well plate, add 50 μL of phosphate buffer, 25 μL of DTNB solution, and 25 μL of **Cloethocarb** solution at various concentrations.
- Add 25 μL of AChE solution to each well and incubate at 37°C for 10 minutes.
- Initiate the reaction by adding 25 μL of ATCI solution.
- Immediately measure the absorbance at 412 nm every 30 seconds for 10 minutes in a microplate reader.
- Calculate the rate of reaction and the percentage of inhibition for each concentration of **Cloethocarb**.

Data Presentation

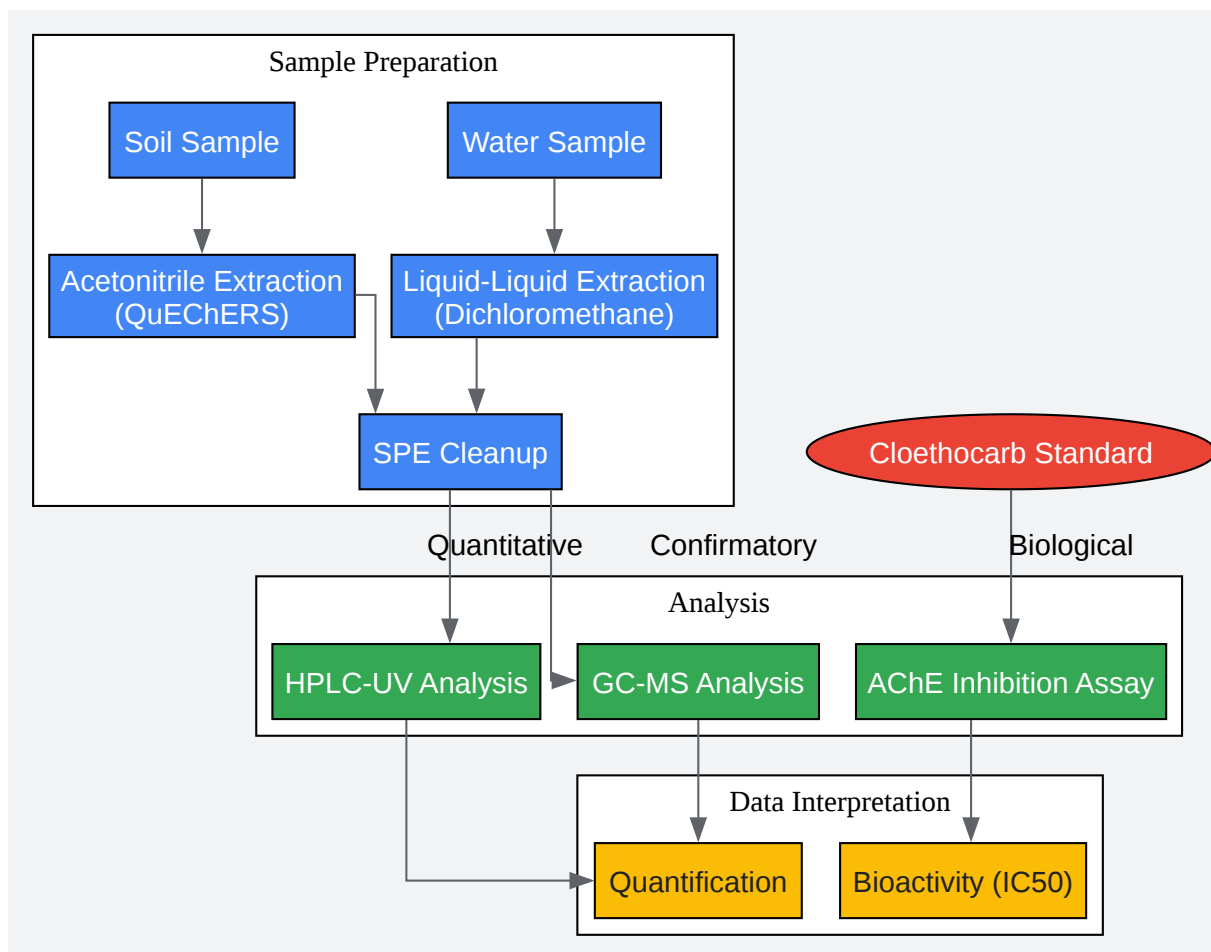
Table 5: Acute Toxicity Data for **Cloethocarb** (Estimated)

Route	Species	LD50 (mg/kg)	Toxicity Category	Notes
Oral	Rat	30-50 (estimated)	I (Highly Toxic)	Based on data for similar carbamates.
Dermal	Rabbit	>2000 (estimated)	III (Slightly Toxic)	Based on data for similar carbamates.

Table 6: Solubility of **Cloethocarb** (Qualitative)

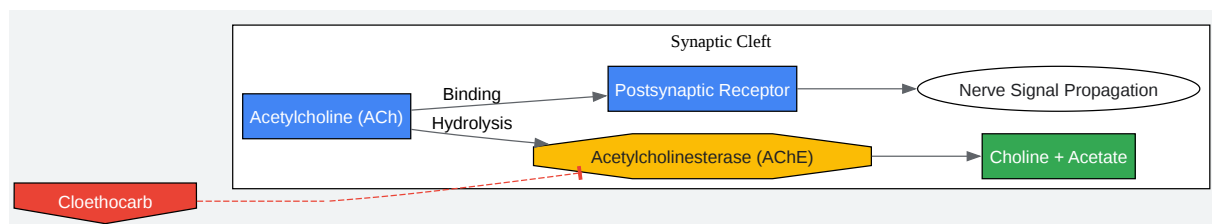
Solvent	Solubility	Rationale
Water	High	Stated in literature.
Methanol	Soluble	Polar protic solvent.
Acetone	Soluble	Polar aprotic solvent.
Acetonitrile	Soluble	Polar aprotic solvent.
Hexane	Sparingly Soluble	Nonpolar solvent.

Visualizations



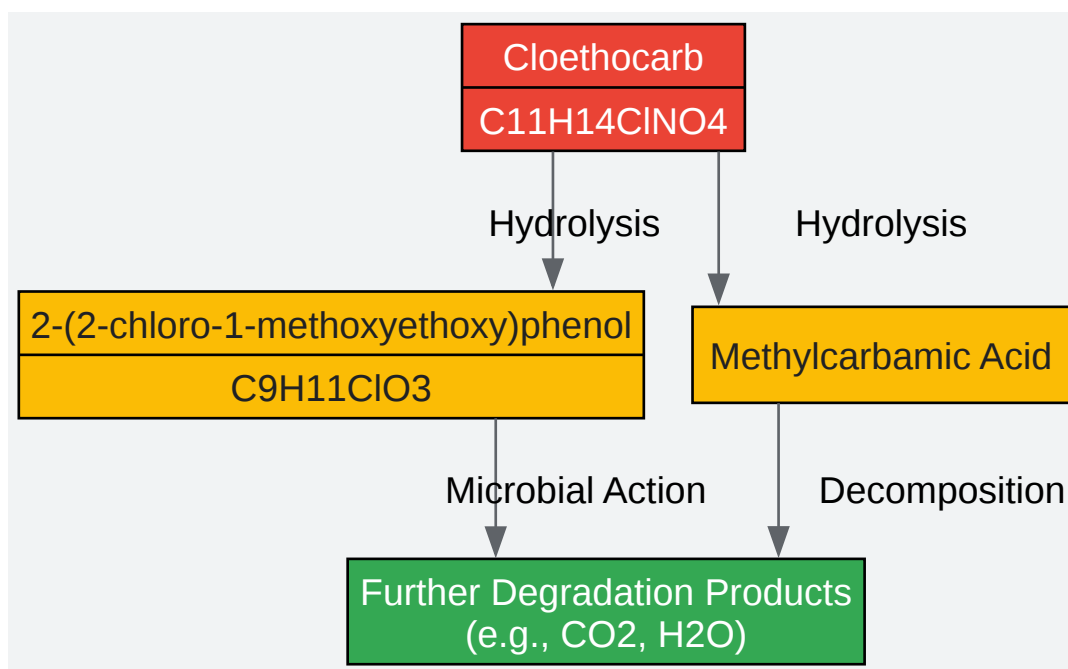
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Caption: Experimental workflow for the analysis of **Cloethocarb**.



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Caption: Mechanism of action of **Cloethocarb** via AChE inhibition.



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Caption: Proposed degradation pathway of **Cloethocarb**.

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